

2-butynal diethyl acetal structural analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-BUTYNAL DIETHYL ACETAL

CAS No.: 2806-97-5

Cat. No.: B1580639

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Introduction and Physicochemical Properties

2-Butynal diethyl acetal (CAS No: 2806-97-5) is an organic compound featuring both an internal alkyne and an acetal functional group.^[1] Its molecular formula is $C_8H_{14}O_2$.^{[2][3]} This molecule serves as a valuable intermediate in various organic syntheses, including for pharmaceutical applications.^[4] A thorough understanding of its structure is paramount for predicting its reactivity and ensuring the identity and purity of subsequent products.

The compound typically presents as a clear, light yellow to yellow liquid and is known to be a combustible substance that can cause eye, skin, and respiratory tract irritation.^{[2][5]} Its stability under normal conditions makes it a reliable reagent in multi-step syntheses.^{[1][6]}

Core Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₂	[3][7]
Molecular Weight	~142.20 g/mol	[2][3][7]
Appearance	Clear light yellow to yellow liquid	[2][5]
Density	~0.9 g/mL at 25 °C	[4][8]
Boiling Point	65-67 °C at 12 mm Hg	[4][8]
Refractive Index (n ₂₀ /D)	~1.426	[4][8]
CAS Number	2806-97-5	[1][2]

Molecular Structure Elucidation

The structure of **2-butynal diethyl acetal**, systematically named 1,1-diethoxybut-2-yne, is defined by a four-carbon chain.[7] Carbon-1 is the acetal carbon, bonded to a hydrogen and two ethoxy groups. Carbons 2 and 3 form the internal alkyne triple bond, and Carbon-4 is a terminal methyl group.

Caption: Molecular structure of **2-butynal diethyl acetal** (1,1-diethoxybut-2-yne).

The following sections detail the analytical methodologies required to confirm this structure unequivocally.

Spectroscopic Analysis Workflow

A multi-technique spectroscopic approach is essential for unambiguous structural confirmation. Each method provides a unique and complementary piece of the structural puzzle.

Caption: Workflow for the comprehensive structural analysis of the target molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the precise carbon-hydrogen framework of an organic molecule.

Expertise & Causality: We employ both ^1H and ^{13}C NMR. ^1H NMR reveals the number of distinct proton environments and their neighboring protons through chemical shift, integration, and spin-spin splitting. ^{13}C NMR provides a count of unique carbon atoms and identifies their functional class (e.g., alkyl, alkyne, acetal).

Expected Spectral Data: The structure predicts four distinct proton signals.

Proton Assignment	Predicted δ (ppm)	Multiplicity	Integration	Rationale
-CH ₃ (on alkyne)	~1.8 - 2.0	Doublet (d) or Triplet (t)	3H	Alkyne deshielding; coupling to the acetal proton across the triple bond (long-range).
-O-CH ₂ -CH ₃ (x2)	~3.5 - 3.8	Quartet (q)	4H	Protons on carbon adjacent to oxygen are deshielded. Split by the neighboring methyl group.
-O-CH ₂ -CH ₃ (x2)	~1.1 - 1.3	Triplet (t)	6H	Standard alkyl region. Split by the neighboring methylene group.
>CH(O-) ₂	~5.2 - 5.4	Quartet (q) or Singlet (s)	1H	Acetal proton is significantly deshielded by two adjacent oxygens. May show long-range coupling to the alkyne methyl group.

Protocol: ¹H NMR Spectrum Acquisition

- Sample Preparation: Dissolve 5-10 mg of purified **2-butynal diethyl acetal** in ~0.6 mL of a deuterated solvent (e.g., CDCl₃) in a standard 5 mm NMR tube.

- Internal Standard: Add a small amount of tetramethylsilane (TMS) as a reference (δ 0.00 ppm).
- Instrument Setup: Place the sample in the NMR spectrometer (e.g., 400 MHz or higher for better resolution).
- Shimming: Optimize the magnetic field homogeneity (shimming) to obtain sharp, symmetrical peaks.
- Acquisition: Acquire the spectrum using a standard pulse sequence. Process the resulting Free Induction Decay (FID) with Fourier transformation, phase correction, and baseline correction.
- Analysis: Integrate the peaks to determine proton ratios and analyze chemical shifts and splitting patterns to confirm the assignments.

Expected Spectral Data: The molecule's symmetry results in six unique carbon signals.

Carbon Assignment	Predicted δ (ppm)	Rationale
CH ₃ (on alkyne)	~3 - 10	Highly shielded sp ³ carbon.
-O-CH ₂ -CH ₃ (x2)	~14 - 16	Standard terminal methyl carbon in an ethyl group.
-O-CH ₂ -CH ₃ (x2)	~60 - 65	sp ³ carbon bonded to a single oxygen is significantly deshielded.
-C $\equiv$ C-CH ₃	~75 - 85	Alkyne sp carbons resonate in this characteristic midrange region. ^[9]
>CH-C $\equiv$ C-	~80 - 90	The second alkyne sp carbon, slightly shifted due to proximity to the acetal group.
>CH(O-) ₂	~95 - 105	The acetal carbon is highly deshielded by two directly attached oxygen atoms. ^[9]

Protocol: ^{13}C NMR Spectrum Acquisition

- Sample Preparation: Use the same sample prepared for ^1H NMR analysis.
- Instrument Setup: Tune the spectrometer to the ^{13}C frequency.
- Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. This is standard practice to ensure each unique carbon appears as a single, sharp line, simplifying the spectrum.
- Processing & Analysis: Process the FID and reference the spectrum to the solvent peak (e.g., CDCl_3 at δ 77.16 ppm) or TMS (δ 0.00 ppm). Correlate the number of signals with the expected number of unique carbons.

Infrared (IR) Spectroscopy

Expertise & Causality: IR spectroscopy is used to confirm the presence of key functional groups and, just as importantly, the absence of others. For **2-butynal diethyl acetal**, we expect to see C-O and $\text{C}\equiv\text{C}$ stretches, and the absence of a $\text{C}=\text{O}$ (aldehyde) stretch confirms the successful acetal formation.

Expected Absorption Bands:

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Significance
C-H (sp ³) stretch	2850 - 3000	Strong	Presence of alkyl (methyl and ethyl) groups. [10]
C≡C (internal alkyne)	2100 - 2260	Weak to Medium	Confirms the presence of the internal alkyne. This peak can be weak. [11] [12] [13]
C-O (acetal) stretch	1050 - 1150	Strong	Strong, characteristic absorption for the C-O single bonds of the acetal.
C=O (aldehyde)	~1725	(Absent)	Absence confirms complete conversion from the starting aldehyde.
O-H (alcohol)	~3200-3600	(Absent)	Absence of a broad O-H band confirms the absence of residual alcohol starting material or water.

Protocol: ATR-FTIR Spectrum Acquisition

- Instrument Preparation: Record a background spectrum of the clean Attenuated Total Reflectance (ATR) crystal.
- Sample Application: Apply a single drop of neat **2-butynal diethyl acetal** liquid directly onto the ATR crystal.

- **Spectrum Acquisition:** Collect the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- **Data Processing:** The software automatically ratios the sample spectrum against the background spectrum to produce the final transmittance or absorbance spectrum.
- **Analysis:** Identify the characteristic absorption bands and confirm them against the expected values.

Mass Spectrometry (MS)

Expertise & Causality: Mass spectrometry provides the molecular weight of the compound and offers structural clues through its fragmentation pattern. Electron Ionization (EI) is a common technique that induces reproducible fragmentation. For acetals, a characteristic fragmentation is the loss of an alkoxy group to form a stable oxonium ion.[\[14\]](#)

Expected Fragmentation Pattern (under EI):

m/z Value	Proposed Fragment	Significance
142	$[\text{C}_8\text{H}_{14}\text{O}_2]^+$	Molecular Ion (M^+). Confirms the molecular weight. May be weak or absent in acetals. [14]
113	$[\text{M} - \text{C}_2\text{H}_5]^+$	Loss of an ethyl radical.
97	$[\text{M} - \text{OC}_2\text{H}_5]^+$	Key Fragment. Loss of an ethoxy radical ($-\text{OC}_2\text{H}_5$) to form a resonance-stabilized oxonium ion. This is often the base peak.
69	$[\text{C}_4\text{H}_5\text{O}]^+$	Further fragmentation of the oxonium ion.
45	$[\text{OC}_2\text{H}_5]^+$	Ethoxy cation.

Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

- **Sample Preparation:** Prepare a dilute solution of the compound (~100 ppm) in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- **GC Method:** Inject a small volume (e.g., 1 μ L) into the GC-MS system. Use a suitable capillary column (e.g., DB-5ms) and a temperature program that allows for the elution of the compound as a sharp peak.
- **MS Method:** As the compound elutes from the GC column, it enters the MS ion source (typically set to 70 eV for EI). The mass analyzer scans a mass range (e.g., m/z 40-200) to detect the molecular ion and its fragments.
- **Data Analysis:** Analyze the mass spectrum corresponding to the GC peak of the compound. Identify the molecular ion peak and compare the fragmentation pattern with the expected pathways to validate the structure.

Conclusion

The structural analysis of **2-butynal diethyl acetal** is a clear-cut process when approached with a logical, multi-faceted analytical workflow. The convergence of data from ^1H NMR, ^{13}C NMR, IR Spectroscopy, and Mass Spectrometry provides an unassailable confirmation of its identity. ^1H and ^{13}C NMR define the carbon-hydrogen framework, IR spectroscopy verifies the presence of the critical alkyne and acetal functional groups while confirming the absence of starting materials, and Mass Spectrometry validates the molecular weight and reveals characteristic, predictable fragmentation patterns. This comprehensive guide provides the technical foundation and procedural details necessary for any scientist to confidently verify the structure of this important synthetic intermediate.

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- To cite this document: BenchChem. [2-butynal diethyl acetal structural analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1580639/docs#2-butynal-diethyl-acetal-structural-analysis\]](https://www.benchchem.com/product/b1580639/docs#2-butynal-diethyl-acetal-structural-analysis)

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